

An In-depth Technical Guide to Pent-1-yn-3-amine: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Pent-1-yn-3-amine

Cat. No.: B3370914

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **Pent-1-yn-3-amine**, a chemical compound of interest in various research and development applications. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Core Molecular Data

The fundamental molecular properties of **Pent-1-yn-3-amine** are crucial for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

The molecular formula for **Pent-1-yn-3-amine** is C₅H₉N.^{[1][2]} Its molecular weight has been determined to be 83.13 g/mol .^[1]

Property	Value	Source
Molecular Formula	C ₅ H ₉ N	PubChem ^{[1][2]}
Molecular Weight	83.13 g/mol	PubChem ^[1]

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the core molecular data for **Pent-1-yn-3-amine**. As such, detailed experimental protocols for its synthesis or analysis are beyond this guide's purview. Similarly, signaling pathways or experimental workflows are not applicable to the fundamental chemical properties of a single small molecule and are therefore not included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pent-1-yn-3-amine | C₅H₉N | CID 352114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pent-1-yn-3-amine: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3370914#pent-1-yn-3-amine-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com